

3-Bromo-2-naphthol: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-2-naphthol

Cat. No.: B1265481

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Introduction

3-Bromo-2-naphthol is an important organic compound that serves as a crucial building block in the synthesis of a wide array of more complex molecules.^[1] Its unique structure, featuring a naphthalene core with both a hydroxyl and a bromine substituent, imparts specific reactivity that is highly valued in medicinal chemistry and materials science. The naphthalene scaffold itself is a versatile platform in drug discovery, with numerous derivatives approved as therapeutics for conditions ranging from cancer to infectious diseases.^[2] This guide aims to provide a comprehensive overview of **3-Bromo-2-naphthol**, from its basic molecular characteristics to its practical applications and handling procedures, to support its effective and safe use in research and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3-Bromo-2-naphthol** is fundamental to its application in experimental work. These properties dictate its solubility, reactivity, and appropriate handling and storage conditions.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ BrO	[3][4][5][6]
Molecular Weight	223.07 g/mol	[3][4][5][6][7]
CAS Number	30478-88-7	[1][3][4][5][6][8]
Appearance	White powder	[3]
Melting Point	80 - 82 °C	[3]
Boiling Point (Predicted)	313.7 ± 15.0 °C	[3]
log Pow (Partition Coefficient)	3.65	[3]
Synonyms	3-bromonaphthalen-2-ol	[3][5]

These properties, particularly the melting point and partition coefficient, are critical for designing purification strategies and predicting the compound's behavior in various solvent systems. The IUPAC name for this compound is 3-bromonaphthalen-2-ol.[5]

Synthesis and Purification

The synthesis of brominated naphthols can be achieved through various methods, often involving the direct bromination of 2-naphthol or its derivatives. The choice of brominating agent and reaction conditions is crucial for achieving the desired regioselectivity.

General Synthesis Approach

A common method for the synthesis of bromonaphthols involves the reaction of 2-naphthol with a brominating agent in a suitable solvent. For instance, the synthesis of 6-bromo-2-naphthol can be achieved by reacting β -naphthol with bromine in glacial acetic acid.[9] While this specific procedure yields the 6-bromo isomer, similar principles apply to the synthesis of **3-Bromo-2-naphthol**, where the choice of catalysts and reaction conditions would be adjusted to favor bromination at the 3-position.

Another synthetic route involves the use of triphenylphosphine and bromine with β -naphthol in acetonitrile.[10] This method is noted for its generality in introducing bromine into aromatic nuclei.[10]

A Representative Purification Protocol

Purification of the crude product is essential to remove unreacted starting materials and isomeric byproducts. A typical purification procedure involves the following steps:

- **Extraction:** After the reaction is complete, the mixture is typically poured into ice water and extracted with an organic solvent like dichloromethane (DCM).[1]
- **Washing:** The combined organic phases are washed with brine to remove any remaining aqueous impurities and then dried over an anhydrous salt such as sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4).[1]
- **Chromatography:** The crude product is then purified by silica gel chromatography to isolate the desired **3-Bromo-2-naphthol**. [1]

The following diagram illustrates a generalized workflow for the synthesis and purification of a brominated naphthol.



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Generalized workflow for the synthesis and purification of **3-Bromo-2-naphthol**.

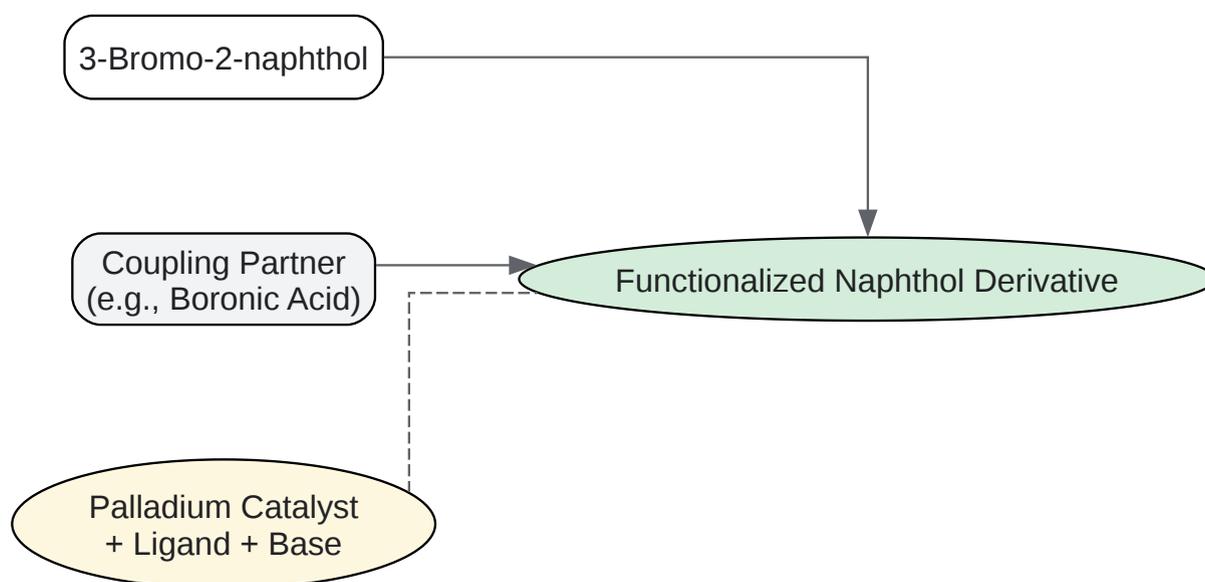
Applications in Research and Drug Development

3-Bromo-2-naphthol is a versatile intermediate in organic synthesis, with its applications spanning the creation of pharmaceuticals, resin compositions, and other specialty chemicals.[1] The naphthalene moiety is a key structural feature in many FDA-approved drugs, including propranolol and naproxen, highlighting the importance of naphthalene derivatives in medicinal chemistry.[2]

Role as a Precursor in Anticancer Agent Synthesis

Recent studies have demonstrated the use of naphthol derivatives in the synthesis of potential anticancer agents. For example, marine naphthoquinone-naphthol derivatives have been designed and synthesized, showing promise in this therapeutic area.^[11] **3-Bromo-2-naphthol** can serve as a starting material for the elaboration into more complex structures with potential biological activity. The bromine atom provides a reactive handle for cross-coupling reactions, allowing for the introduction of various functional groups to explore structure-activity relationships.

The general scheme for utilizing a brominated aromatic compound in a cross-coupling reaction is depicted below.



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Illustrative scheme of a cross-coupling reaction involving **3-Bromo-2-naphthol**.

Safety, Handling, and Storage

Proper handling and storage of **3-Bromo-2-naphthol** are paramount to ensure laboratory safety. This compound is classified as hazardous and requires appropriate personal protective equipment (PPE) and engineering controls.

Hazard Identification and Precautionary Measures

3-Bromo-2-naphthol is known to cause skin irritation, serious eye damage, and may cause respiratory irritation.[4] The GHS signal word for this chemical is "Danger".[3][4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

First Aid Measures

- Inhalation: Remove the person to fresh air. If not breathing, give artificial respiration. Get medical attention.[12]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[12]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[13]
- Ingestion: Clean mouth with water and get medical attention.[12]

Storage and Stability

3-Bromo-2-naphthol should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[13][14] It is also light-sensitive and should be stored under an inert gas.[3] Incompatible materials include strong oxidizing agents and strong bases.[12][14]

Conclusion

3-Bromo-2-naphthol, with a molecular weight of 223.07 g/mol, is a chemical compound of significant interest to the scientific community. Its utility as a synthetic intermediate, particularly

in the development of novel therapeutic agents, is well-established. This guide has provided a detailed overview of its properties, synthesis, applications, and safety considerations to aid researchers in their work with this versatile molecule. Adherence to the safety protocols outlined herein is essential for the responsible and effective use of **3-Bromo-2-naphthol** in the laboratory.

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